

# 5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine
Cat. No.:	B572742

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## An In-depth Technical Guide to 5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties and synthesis of novel compounds is paramount. This guide provides a detailed overview of **5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine**, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds.

## Physicochemical Properties

A summary of the key quantitative data for **5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine** is presented below, offering a clear comparison of its fundamental properties.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrF <sub>3</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	256.02 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Monoisotopic Mass	254.95066 Da	<a href="#">[1]</a>
CAS Number	1214377-42-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	5-bromo-2-methoxy-3-(trifluoromethyl)pyridine	<a href="#">[1]</a>

## Synthesis and Characterization

The synthesis of **5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine** is critical for its application in further chemical transformations. Below is a detailed experimental protocol for its preparation.

### Experimental Protocol: Synthesis of 5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine

This protocol outlines the synthesis of the title compound from 2-methoxy-3-(trifluoromethyl)pyridine.

#### Materials:

- 2-methoxy-3-(trifluoromethyl)pyridine (20.0 g, 113.0 mmol)
- 1,3-dibromo-5,5-dimethylimidazolidine-2,4-dione (43.6 g, 152.0 mmol)
- Trifluoroacetic acid (TFA, 80 mL)
- tert-Butyl methyl ether (250 mL)
- Heptane
- Ethyl acetate (EtOAc)
- Sodium bicarbonate (NaHCO<sub>3</sub>)
- Silica gel

#### Procedure:

- To a mixture of 2-methoxy-3-(trifluoromethyl)pyridine and 1,3-dibromo-5,5-dimethylimidazolidine-2,4-dione, add trifluoroacetic acid.
- Stir the resulting mixture at room temperature for 18 hours under an argon atmosphere.[\[2\]](#)[\[5\]](#)
- Remove the TFA by distillation under reduced pressure (50 mbar) at 45 °C.[\[2\]](#)[\[5\]](#)

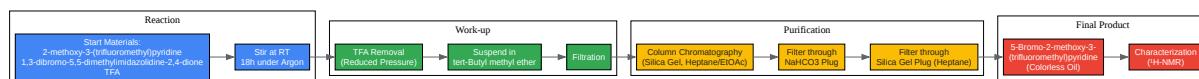
- Suspend the residue in tert-butyl methyl ether and filter to remove the colorless solid, washing with additional tert-butyl methyl ether.[2]
- Purify the filtrate by column chromatography on silica gel using a heptane/EtOAc gradient (from 100/0 to 90/10).[2][5]
- Filter the crude product through a plug of sodium bicarbonate and evaporate the filtrate in vacuo to yield a golden oil.[2][5]
- Dissolve the oil in heptane and purify by filtering through a plug of silica gel, eluting with heptane to obtain **5-bromo-2-methoxy-3-(trifluoromethyl)pyridine** as a colorless oil (Yield: 74%).[2][5]

Characterization:

- <sup>1</sup>H-NMR (400 MHz, DMSO-d<sub>6</sub>, 298K): δ 4.03 (s, 3H), 7.95 (d, 1H), 8.4 (d, 1H).[2][5]

## Synthesis and Purification Workflow

The following diagram illustrates the logical workflow for the synthesis and purification of **5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine**.



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Caption: Workflow for the synthesis and purification of **5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine**.

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- To cite this document: BenchChem. [5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b572742#5-bromo-2-methoxy-3-trifluoromethyl-pyridine-molecular-weight-and-formula]

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